

where to find 5-oxohexanal in natural extracts

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

Get Quote

Chemical Profile of 5-Oxohexanal

First, it's useful to understand the basic characteristics of this compound, which belongs to the class of medium-chain aldehydes [1].

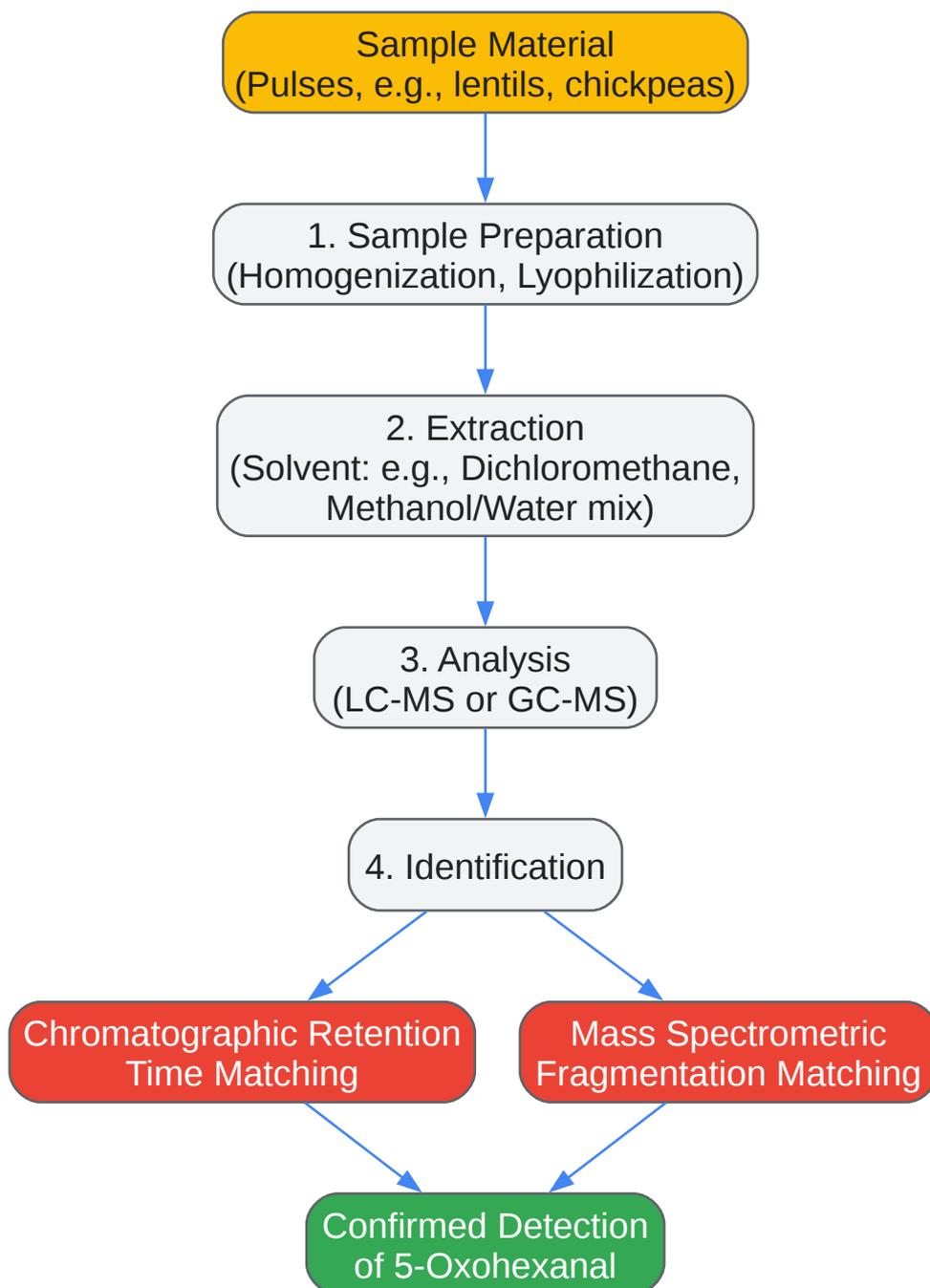
Basic Identification & Properties [1] [2]

Property	Description
Common Name	5-Oxohexanal
CAS Registry Number	505-03-3 [1]
Chemical Formula	C ₆ H ₁₀ O ₂ [1]
Average Molecular Weight	114.142 g/mol [1]
SMILES	CC(=O)CCCC=O [1]
IUPAC Name	5-oxohexanal [1]
Description	An aldehyde with a chain length of 6 carbon atoms. [1]

Natural Occurrence One source indicates that **5-oxohexanal** has been detected, though not quantified, in **pulses** (the edible seeds of legume plants), suggesting it could be a potential biomarker for their consumption [1].

Proposed Experimental Workflow for Analysis

The following diagram outlines a general experimental strategy for extracting and identifying **5-oxohexanal** from a natural matrix, such as plant material.



[Click to download full resolution via product page](#)

Key Analytical Parameters for Identification

To implement the workflow, you can use the following predicted data as a reference for your analysis. The tables below consolidate predicted chromatographic and mass spectrometric properties from the search

results.

Predicted Chromatographic Retention Times [1]

This table lists predicted retention times for **5-oxohexanal** under various liquid chromatography (LC) conditions. Matching your sample's retention time to these predictions is a primary identification step.

Chromatographic Method	Column	Predicted Retention Time
Waters UPLC BEH C18	100 mm × 2.1 mm; 1.7 μm	3.13 minutes
Waters ACQUITY UPLC HSS T3 C18 (Fem_Long)	Water:MeOH + 0.1% Formic Acid	1470.8 seconds (24.5 min)
Ascentis Express C18 (Fem_Lipids)	(60:40 water:ACN):(90:10 IPA:ACN) + 10mM NH ₄ COOH + 0.1% FA	373.8 seconds (6.2 min)
Waters ACQUITY UPLC BEH C18 (Life_Old)	Water:(20:80 acetone:ACN) + 0.1% Formic Acid	133.4 seconds (2.2 min)
RP Waters ACQUITY UPLC HSS T3 C18 (Life_New)	Water:(30:70 MeOH:ACN) + 0.1% Formic Acid	234.6 seconds (3.9 min)
Waters ACQUITY UPLC BEH C18 (RIKEN)	Water:ACN + 0.1% Formic Acid	125.7 seconds (2.1 min)

Predicted Physicochemical & MS Data [1]

These properties are critical for understanding the compound's behavior and for parameter setting in mass spectrometry.

Property	Predicted Value
Water Solubility	27.7 g/L
logP	0.98 (ALOGPS)

Property	Predicted Value
pKa (Strongest Acidic)	14.74
Monoisotopic Mass	114.068080 Da
Predicted CCS Value ([M+H] ⁺)	124.565 Å ² (DarkChem) / 126.05 Å ² (DeepCCS)

Critical Methodological Notes

- **Analytical Technique Selection:** The data strongly supports the use of **Reversed-Phase Liquid Chromatography coupled to a high-resolution mass spectrometer (RP-LC-HRMS)**. The extensive list of predicted LC retention times makes this the most straightforward approach [1].
- **Importance of a Standard:** For definitive confirmation, the optimal strategy is to compare your sample data with an **authentic chemical standard of 5-oxohexanal**. This allows for direct matching of both retention time and mass spectral fragmentation.
- **Data Correlation:** Identification confidence is highest when the observed data matches the predicted values across multiple dimensions: **accurate mass** (~114.068 Da), **retention time**, and **collision cross-section (CCS)** value if using ion mobility.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]

2. - 5 | CAS#:505-03-3 | Chemsrvc oxohexanal [chemsrc.com]

To cite this document: Smolecule. [where to find 5-oxohexanal in natural extracts]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b9039897#where-to-find-5-oxohexanal-in-natural-extracts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com